

A Technical Guide to the Spectroscopic Characterization of N-(3-Bromophenyl)succinimide

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Compound of Interest

Compound Name: *N*-(3-Bromophenyl)succinimide

CAS No.: 58714-54-8

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Introduction

N-(3-Bromophenyl)succinimide is a chemical compound of significant interest in the fields of medicinal chemistry and materials science. As a derivative of succinimide, it possesses a reactive imide group, while the presence of a bromophenyl moiety offers a site for further functionalization, for instance, through cross-coupling reactions. This unique combination of chemical features makes it a valuable building block in the synthesis of novel therapeutic agents and functional polymers.

Accurate and comprehensive characterization of **N-(3-Bromophenyl)succinimide** is paramount to ensure its purity, confirm its identity, and understand its chemical behavior. This technical guide provides an in-depth analysis of the expected spectroscopic data for this compound, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). In the absence of readily available, published experimental spectra for **N-(3-Bromophenyl)succinimide**, this guide will leverage spectral data from analogous compounds, namely N-phenylsuccinimide and bromobenzene, to predict and interpret the

spectroscopic features of the target molecule. This approach not only serves as a valuable reference for researchers working with this compound but also illustrates the fundamental principles of spectroscopic interpretation.

Predicted Spectroscopic Data of N-(3-Bromophenyl)succinimide

The following sections detail the anticipated spectroscopic data for **N-(3-Bromophenyl)succinimide**. The predictions are based on the analysis of its structural components: the succinimide ring and the 3-bromophenyl group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.

^1H NMR (Proton NMR)

The ^1H NMR spectrum of **N-(3-Bromophenyl)succinimide** is expected to exhibit signals corresponding to the protons of the succinimide ring and the aromatic protons of the 3-bromophenyl group.

- **Succinimide Protons:** The four protons of the succinimide ring are chemically equivalent and are expected to appear as a singlet. Based on data for N-phenylsuccinimide, this signal is predicted to be in the region of δ 2.9-3.1 ppm.^[1]
- **Aromatic Protons:** The 3-bromophenyl group will give rise to a more complex set of signals in the aromatic region of the spectrum (typically δ 7.0-8.0 ppm). The bromine atom is an ortho-, para-directing deactivator, which will influence the chemical shifts of the adjacent protons. The expected multiplicity and approximate chemical shifts are as follows^{[2][3]}:
 - **H-2':** A triplet (or more likely a sharp singlet/narrow triplet) appearing at the most downfield position due to its proximity to the nitrogen and the bromine atom.
 - **H-4':** A triplet of doublets, coupled to H-5' and H-6'.

- H-5': A triplet, coupled to H-4' and H-6'.
- H-6': A doublet of doublets, coupled to H-2' and H-4'.

Predicted ^1H NMR Data Summary:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 2.9 - 3.1	s	4H	-CH ₂ -CH ₂ - (Succinimide)
~ 7.3 - 7.6	m	4H	Ar-H

^{13}C NMR (Carbon-13 NMR)

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

- Succinimide Carbons: Two distinct signals are expected for the succinimide ring: one for the carbonyl carbons and one for the methylene carbons.
 - C=O: The carbonyl carbons are significantly deshielded and will appear downfield, typically in the range of δ 175-178 ppm.[\[1\]](#)
 - -CH₂-: The methylene carbons will appear more upfield, around δ 28-30 ppm.[\[4\]](#)
- Aromatic Carbons: The 3-bromophenyl group will show six distinct signals for the aromatic carbons, with the carbon attached to the bromine atom (C-3') being significantly influenced by the halogen's electronegativity and appearing in the region of δ 120-125 ppm. The other aromatic carbon signals will be spread across the aromatic region (δ 120-140 ppm).

Predicted ^{13}C NMR Data Summary:

Chemical Shift (δ , ppm)	Assignment
~ 28 - 30	-CH ₂ -CH ₂ - (Succinimide)
~ 120 - 140	Aromatic Carbons
~ 122	C-Br
~ 175 - 178	C=O (Succinimide)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **N-(3-Bromophenyl)succinimide** is expected to show characteristic absorption bands for the imide group and the substituted benzene ring.

- **C=O Stretching:** The most prominent feature will be the strong absorption bands corresponding to the symmetric and asymmetric stretching vibrations of the two carbonyl groups in the succinimide ring. These are expected to appear in the region of 1700-1770 cm⁻¹. For N-phenylsuccinimide, these peaks are observed around 1705 cm⁻¹.^[5]
- **C-N Stretching:** The stretching vibration of the C-N bond in the imide ring is expected to be in the range of 1100-1300 cm⁻¹.
- **Aromatic C-H Stretching:** Aromatic C-H stretching vibrations will appear as a group of weak to medium bands above 3000 cm⁻¹.
- **Aromatic C=C Stretching:** The C=C stretching vibrations of the benzene ring will give rise to several bands in the 1450-1600 cm⁻¹ region.
- **C-Br Stretching:** The C-Br stretching vibration is expected to be observed in the fingerprint region, typically between 500 and 600 cm⁻¹.^[6]
- **Aromatic C-H Bending:** Out-of-plane C-H bending vibrations for a meta-substituted benzene ring will appear in the 680-880 cm⁻¹ region, which can be diagnostic of the substitution pattern.

Predicted IR Data Summary:

Wavenumber (cm ⁻¹)	Intensity	Assignment
> 3000	Weak-Medium	Aromatic C-H Stretch
~ 1700 - 1770	Strong	C=O Stretch (Asymmetric and Symmetric)
~ 1450 - 1600	Medium	Aromatic C=C Stretch
~ 1100 - 1300	Medium	C-N Stretch
~ 680 - 880	Medium-Strong	Aromatic C-H Bend (out-of-plane)
~ 500 - 600	Medium	C-Br Stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

- **Molecular Ion Peak:** The electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M⁺) corresponding to the molecular weight of **N-(3-Bromophenyl)succinimide** (C₁₀H₈BrNO₂), which is approximately 253 and 255 g/mol. The two peaks of roughly equal intensity are due to the natural isotopic abundance of bromine (⁷⁹Br and ⁸¹Br).
- **Fragmentation Pattern:** The fragmentation of the molecular ion is likely to involve the loss of the succinimide ring or parts of it. Key expected fragments include:
 - Loss of CO to give a fragment at m/z 225/227.
 - Cleavage of the N-phenyl bond to give a bromophenyl radical (m/z 155/157) and a succinimide radical (m/z 98).
 - The bromophenyl cation (m/z 155/157) could further lose Br to give a phenyl cation at m/z 77.

- The base peak is likely to be the molecular ion, as is common for aromatic compounds. For N-phenylsuccinimide, the molecular ion is the base peak.^[7]

Predicted Mass Spectrum Data Summary:

m/z	Relative Intensity	Assignment
253/255	High	[M] ⁺
155/157	Medium	[C ₆ H ₄ Br] ⁺
99	Medium	[C ₄ H ₅ NO ₂] ⁺ (Succinimide)
76	Medium	[C ₆ H ₄] ⁺

Experimental Protocols

The following are generalized, step-by-step methodologies for acquiring the spectroscopic data discussed above. These protocols should be adapted based on the specific instrumentation available.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **N-(3-Bromophenyl)succinimide** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved.
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Tune the probe for both ¹H and ¹³C frequencies.
- ¹H NMR Acquisition:

- Set the spectral width to cover the expected range of proton signals (e.g., 0-12 ppm).
- Use a standard pulse sequence (e.g., zg30).
- Set the number of scans to achieve an adequate signal-to-noise ratio (typically 8-16 scans).
- Process the data by applying a Fourier transform, phase correction, and baseline correction.
- **¹³C NMR Acquisition:**
 - Set the spectral width to cover the expected range of carbon signals (e.g., 0-200 ppm).
 - Use a proton-decoupled pulse sequence (e.g., zgpg30) to simplify the spectrum and enhance sensitivity.
 - A larger number of scans will be required compared to ¹H NMR due to the lower natural abundance of ¹³C (e.g., 1024 scans or more).
 - Process the data similarly to the ¹H NMR spectrum.

IR Spectroscopy

- **Sample Preparation (Attenuated Total Reflectance - ATR):**
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- **Sample Preparation (KBr Pellet):**
 - Mix a small amount of the sample (1-2 mg) with approximately 100-200 mg of dry KBr powder in a mortar and pestle.
 - Grind the mixture to a fine powder.
 - Press the powder into a transparent pellet using a hydraulic press.

- Data Acquisition:
 - Place the ATR accessory or the KBr pellet holder in the sample compartment of the FTIR spectrometer.
 - Collect a background spectrum of the empty ATR crystal or the pure KBr pellet.
 - Collect the sample spectrum.
 - The data is typically presented as a plot of transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (Electron Ionization - EI)

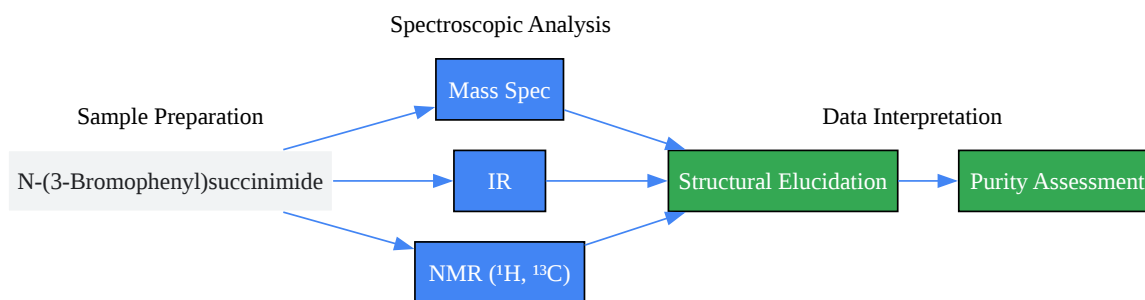
- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer via a direct insertion probe or by injection into a gas chromatograph (GC-MS).
- Ionization: The sample is vaporized and then bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of relative ion abundance versus m/z .

Visualization of Key Structural Features and Workflow

Molecular Structure of N-(3-Bromophenyl)succinimide

Caption: Molecular structure of N-(3-Bromophenyl)succinimide.

General Spectroscopic Analysis Workflow



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Caption: A generalized workflow for the spectroscopic analysis of a chemical compound.

Conclusion

This technical guide has provided a comprehensive overview of the expected spectroscopic data for **N-(3-Bromophenyl)succinimide**. By leveraging data from analogous compounds, we have been able to predict the key features of its ^1H NMR, ^{13}C NMR, IR, and Mass spectra. This predictive approach is a critical skill for any research scientist, particularly when dealing with novel or less-characterized compounds. The detailed experimental protocols and visualizations further serve to equip researchers with the necessary tools to confidently characterize **N-(3-Bromophenyl)succinimide** and similar molecules in the laboratory. The self-validating nature of combining these orthogonal analytical techniques (NMR, IR, and MS) provides a high degree of confidence in the structural assignment and purity assessment of the compound.

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